

# certification of new Iodine-129 reference materials for environmental studies

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## Compound of Interest

Compound Name: *Iodine-129*

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## New Iodine-129 Reference Materials Crucial for Environmental Monitoring

The accurate measurement of **Iodine-129** ( $^{129}\text{I}$ ), a long-lived radionuclide released from nuclear activities, is essential for environmental monitoring and radiological protection.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Certified Reference Materials (CRMs) are indispensable for ensuring the quality and comparability of these measurements. However, the scientific community faces a significant challenge with the discontinuation of the widely used soil reference material, IAEA-375, necessitating the certification of new reference materials.[\[5\]](#)[\[6\]](#) This guide provides a comparative overview of newly characterized and potential  $^{129}\text{I}$  reference materials for environmental studies, complete with experimental data and detailed analytical protocols.

## Comparative Analysis of Iodine-129 Reference Materials

A comprehensive comparison of various environmental reference materials is crucial for laboratories to select the most appropriate material for their specific analytical needs. The following table summarizes the reported  $^{129}\text{I}$  values and isotopic ratios for several key materials, including some that are not yet certified for  $^{129}\text{I}$  but have been extensively studied.

Reference Material	Matrix Type	Certified/Reported $^{129}\text{I}$ Activity (Bq/kg)	Certified/Reported $^{129}\text{I}/^{127}\text{I}$ Ratio	Measurement Technique(s)	Availability
IAEA-375	Soil	$1.7 \times 10^{-3}$ (Certified)	$4.16 \times 10^{-8}$ (TIMS), $4.88 \times 10^{-8}$ (AMS)	AMS, TIMS	No longer available
NIST SRM 4354	Freshwater Lake Sediment	$4.4 (\pm 0.6) \times 10^{-2}$ (Literature value)	Not Certified	AMS, TIMS	Available
NIST SRM 4357	Ocean Sediment	Not Certified	Not Certified	AMS, TIMS	Available
IAEA-418	Mediterranean Sea Water	Certified (value not specified in snippets)	-	AMS, NAA	Available
Chinese Soil & Sediment CRMs	Soil & Sediment	$(0.31 - 34.7) \times 10^6$ atoms/g	-	AMS, ICP-MS	Commercially Available
NIST SRM 3230	Iodide Solution	Not applicable	Level I: $4.920 \times 10^{-10}$ , Level II: $0.985 \times 10^{-12}$	Gravimetric preparation, AMS	No longer available
NIST SRM 4949d	Aqueous Solution	$(2.747 \pm 0.030) \text{ kBq/g}$	Not applicable	Radioactivity Measurement	Available

## Experimental Protocols for $^{129}\text{I}$ Determination

The accurate determination of  $^{129}\text{I}$  in environmental samples at low concentrations requires sophisticated analytical techniques. Accelerator Mass Spectrometry (AMS) and Thermal Ionization Mass Spectrometry (TIMS) are two of the most common methods employed for the certification of reference materials.

## 1. Sample Preparation and Chemical Separation:

A critical first step in the analysis of  $^{129}\text{I}$  in solid matrices like soil and sediment is the extraction of iodine. Common methods include:

- Alkaline Leaching: This method involves leaching the sample in a tetramethylammonium hydroxide (TMAH) solution.[5]
- Combustion: The sample is combusted in a stream of oxygen, and the released iodine is trapped in a suitable solution.[6]
- Solvent Extraction: For liquid samples like seawater, iodine is often extracted using an organic solvent such as chloroform ( $\text{CHCl}_3$ ) or carbon tetrachloride ( $\text{CCl}_4$ ) after adjusting the pH and redox state of the sample.[7]

Following extraction, a series of redox steps are often employed to ensure all iodine species are converted to a single form, typically iodide ( $\text{I}^-$ ), and to equilibrate the sample iodine with a known amount of  $^{127}\text{I}$  carrier.[5][7] The iodine is then precipitated as silver iodide ( $\text{AgI}$ ).[7]

## 2. Accelerator Mass Spectrometry (AMS) Measurement:

AMS is a highly sensitive technique capable of detecting ultra-trace levels of long-lived radionuclides like  $^{129}\text{I}$ . The general procedure is as follows:

- The prepared  $\text{AgI}$  sample is mixed with a binder (e.g., niobium powder) and pressed into a target holder.[7]
- A beam of cesium ions ( $\text{Cs}^+$ ) is used to sputter the target, producing negative iodine ions ( $\text{I}^-$ ).[7]
- These ions are accelerated and passed through a magnetic field to separate  $^{129}\text{I}$  and  $^{127}\text{I}$ .[7]
- The ions are then passed through a "stripper" (a gas or foil) at a high positive potential, which removes multiple electrons and destroys molecular isobars that could interfere with the measurement.[7]

- The resulting highly charged positive ions are further accelerated and analyzed to determine the  $^{129}\text{I}/^{127}\text{I}$  ratio.[7]

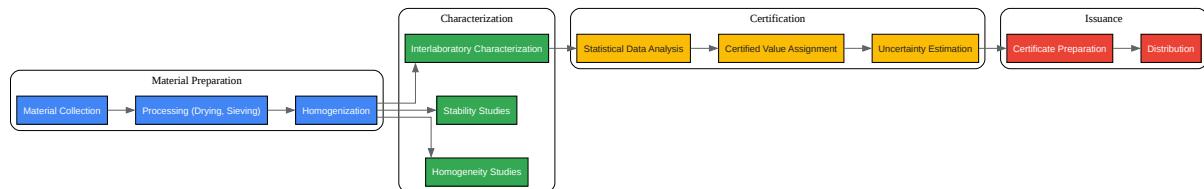
### 3. Thermal Ionization Mass Spectrometry (TIMS) Measurement:

TIMS is another high-precision technique for isotopic analysis. The process for  $^{129}\text{I}$  measurement involves:

- The purified iodine sample is loaded onto a metal filament.
- The filament is heated to a high temperature, causing the iodine to ionize.
- The resulting ions are accelerated and separated by their mass-to-charge ratio in a magnetic field.
- The ion beams corresponding to  $^{129}\text{I}$  and  $^{127}\text{I}$  are measured by detectors to determine the isotopic ratio.

## Certification Workflow for New $^{129}\text{I}$ Reference Materials

The development and certification of a new reference material is a rigorous process involving multiple steps to ensure its homogeneity, stability, and accuracy of the certified values.



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Caption: Workflow for the certification of new **Iodine-129** reference materials.

The lack of readily available and widely accepted  $^{129}\text{I}$  reference materials in environmental matrices presents a significant challenge to the scientific community. The ongoing characterization of materials like NIST SRM 4354 and the development of new CRMs are critical steps in addressing this gap and ensuring the continued accuracy and reliability of environmental radioactivity measurements.

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